

# Comprehensive Safety and Handling Guide for N-(4-Bromo-2-nitrophenyl)acetamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-(4-Bromo-2-nitrophenyl)acetamide*

Cat. No.: B182543

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **N-(4-Bromo-2-nitrophenyl)acetamide**. The following procedures are designed to ensure the safe and effective use of this compound in a laboratory setting.

## Hazard Identification and Classification

**N-(4-Bromo-2-nitrophenyl)acetamide** is classified as hazardous. It is harmful if swallowed and may cause an allergic skin reaction.[1][2] All personnel should be thoroughly familiar with the hazards before handling this chemical.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-(4-Bromo-2-nitrophenyl)acetamide** is provided in the table below.

Property	Value
Molecular Formula	C8H7BrN2O3
Molecular Weight	259.06 g/mol [1]
CAS Number	881-50-5[1]
Melting Point	102-104 °C[3]
Boiling Point	416.8 °C at 760 mmHg[3][4]
Appearance	Off-white to slight yellow solid[3]

## Personal Protective Equipment (PPE)

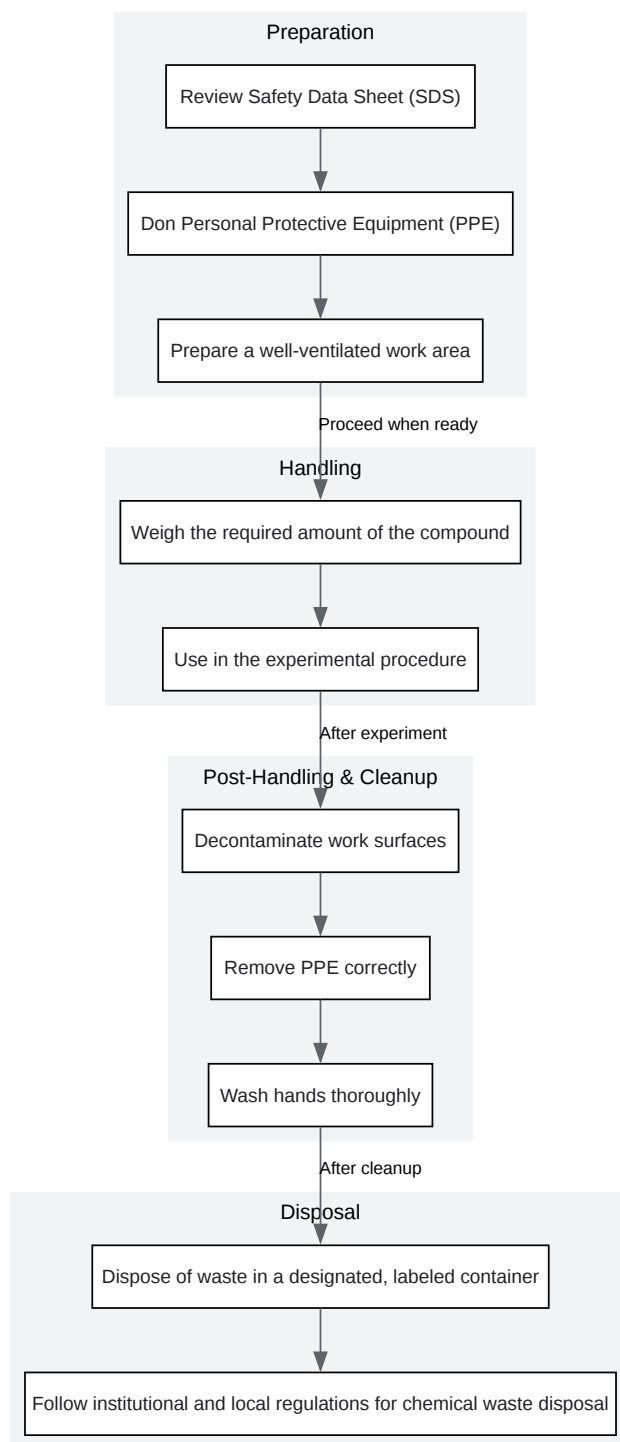
To minimize exposure and ensure personal safety, the following personal protective equipment must be worn when handling **N-(4-bromo-2-nitrophenyl)acetamide**.

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield that meets OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
Hand Protection	Compatible chemical-resistant gloves.[6] Gloves should be inspected before use and removed using the proper technique to avoid skin contact. [6]
Skin and Body Protection	A lab coat, protective clothing, and protective boots if the situation requires it.[6]
Respiratory Protection	A government-approved respirator should be used.[6] Work should be conducted in a well-ventilated area or with a local exhaust system. [6]

## Standard Handling Protocol

Adherence to a strict handling protocol is crucial for the safe use of **N-(4-Bromo-2-nitrophenyl)acetamide**. The following workflow outlines the key steps from preparation to disposal.

## Standard Handling Workflow for N-(4-Bromo-2-nitrophenyl)acetamide



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Caption: Standard operating procedure for handling **N-(4-Bromo-2-nitrophenyl)acetamide**.

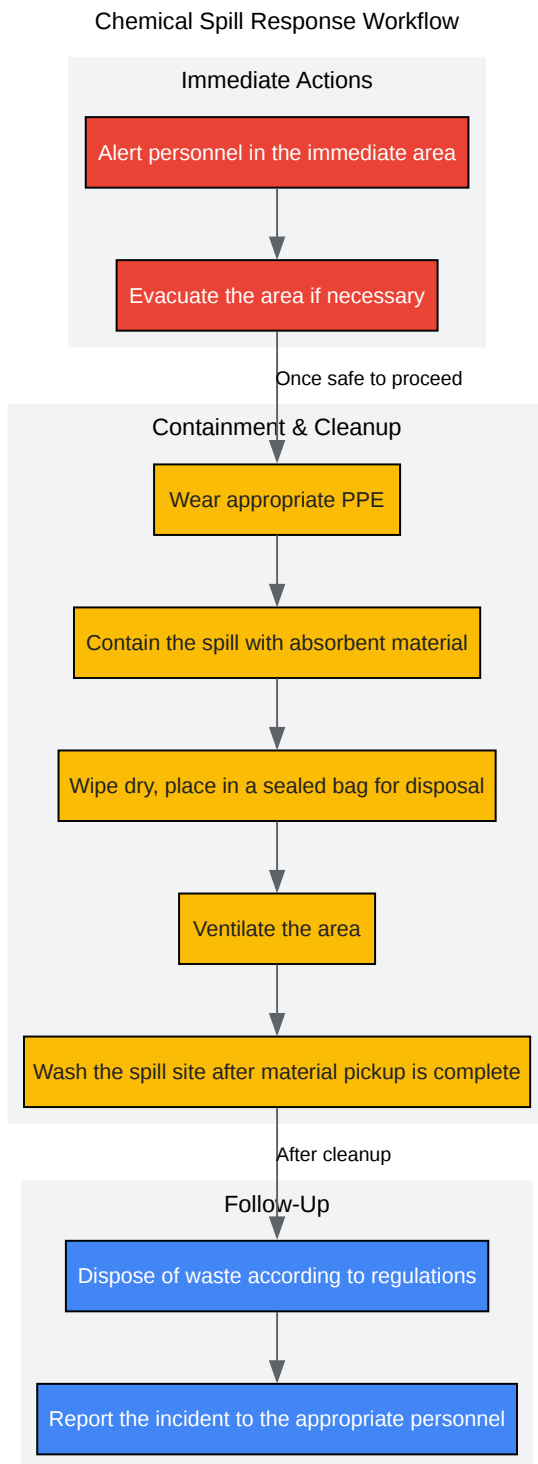
## First Aid Measures

In the event of exposure, follow these first aid measures immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6][7]
Skin Contact	Immediately wash the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[6] Seek medical attention if irritation or a rash occurs.[2]
Eye Contact	Rinse cautiously with water for several minutes. [5] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and get immediate medical attention.[5]
Ingestion	Do NOT induce vomiting.[7] Rinse the mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Call a poison center or doctor immediately.

## Chemical Spill Management

In the event of a chemical spill, it is critical to follow a clear and immediate action plan to ensure the safety of all laboratory personnel and to contain the spill effectively.



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Caption: Logical workflow for responding to a chemical spill.

## Storage and Disposal

**Storage:** Store in a dry, well-ventilated place with the container tightly closed.[6][7] Keep away from incompatible materials such as acids, acid chlorides, and reducing agents.[7]

**Disposal:** Dispose of contents and container in accordance with all local, regional, national, and international regulations.[6] Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[8]

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## References

- 1. N-(4-bromo-2-nitrophenyl)acetamide | C<sub>8</sub>H<sub>7</sub>BrN<sub>2</sub>O<sub>3</sub> | CID 136690 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4'-BROMO-2'-NITROACETANILIDE Safety Data Sheets(SDS) lookchem [lookchem.com]
- 3. guidechem.com [guidechem.com]
- 4. echemi.com [echemi.com]
- 5. fishersci.com [fishersci.com]
- 6. enamine.enamine.net [enamine.enamine.net]
- 7. fishersci.com [fishersci.com]
- 8. chemicalbook.com [chemicalbook.com]
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Address: 3281 E Guasti Rd

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